

Application Notes and Protocols for the Analytical Separation of Azithromycin F

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Compound of Interest

Compound Name: *Azithromycin F*

CAS No.: 612069-26-8

Cat. No.: B3192156

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the separation of **Azithromycin F** (3'-N-Demethyl-3'-N-formylazithromycin) from Azithromycin and its other related impurities. The protocols are designed for use in quality control, stability studies, and impurity profiling of Azithromycin drug substances and products.

Introduction

Azithromycin, a macrolide antibiotic, is a complex molecule that can degrade or contain process-related impurities. One such critical impurity is **Azithromycin F**, chemically identified as 3'-N-Demethyl-3'-N-formylazithromycin. Due to its structural similarity to the parent drug, achieving a robust and reliable separation is a significant analytical challenge. The United States Pharmacopeia (USP) and other regulatory bodies have stringent requirements for the monitoring and control of this impurity.[1] This document outlines a validated High-Performance Liquid Chromatography (HPLC) method for this purpose.

Chemical Structures

A fundamental understanding of the chemical structures of Azithromycin and **Azithromycin F** is crucial for developing effective separation strategies.

Azithromycin:

- Molecular Formula: $C_{38}H_{72}N_2O_{12}$
- Molecular Weight: 748.98 g/mol

Azithromycin F (3'-N-Demethyl-3'-N-formylazithromycin):

- Molecular Formula: $C_{38}H_{70}N_2O_{13}$
- Molecular Weight: 762.97 g/mol [2]

The key structural difference lies in the substitution on the 3'-nitrogen of the desosamine sugar. In Azithromycin, this nitrogen is part of a dimethylamino group, whereas in **Azithromycin F**, one methyl group is replaced by a formyl group. This seemingly minor change impacts the polarity and chromatographic behavior of the molecule, necessitating a highly selective analytical method for proper resolution.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

A validated Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method with UV detection is the standard for the analysis of Azithromycin and its impurities.[3][4] The method detailed below is based on pharmacopeial guidelines and published research to ensure the effective separation of **Azithromycin F**.

Chromatographic Conditions

Parameter	Value
Column	C18, 250 mm x 4.6 mm, 5 µm packing (L1)
Mobile Phase A	1.8 mg/mL of anhydrous dibasic sodium phosphate in water. Adjust pH to 8.9 with 1 N sodium hydroxide or 10% phosphoric acid.
Mobile Phase B	Acetonitrile and Methanol (75:25, v/v)
Gradient Elution	See Table 2
Flow Rate	1.0 mL/min
Column Temperature	55 °C
Detector	UV at 210 nm
Injection Volume	50 µL

Table 1: HPLC Chromatographic Conditions

Gradient Elution Program

Time (minutes)	Mobile Phase A (%)	Mobile Phase B (%)
0	50	50
25	45	55
30	40	60
80	25	75
81	50	50
93	50	50

Table 2: Gradient Elution Program

System Suitability

System suitability tests are essential to ensure the performance of the chromatographic system.

Parameter	Acceptance Criteria
Resolution	The peak-to-valley ratio between Azithromycin Related Compound F and Desosaminylazithromycin must be not less than 1.4.[5]
Tailing Factor	For the Azithromycin peak: 0.8 – 1.5
Relative Standard Deviation (RSD)	For replicate injections of the standard solution, the RSD for the Azithromycin peak area should be not more than 2.0%.

Table 3: System Suitability Requirements

Quantitative Data Summary

The following table summarizes the expected retention characteristics and response factors for Azithromycin and key impurities.

Compound	Relative Retention Time (RRT)	Relative Response Factor (RRF)
Azithromycin N-oxide	0.29	1.0
3'-(N,N-Didemethyl)-3'-N-formylazithromycin	0.37	1.7
Azithromycin F (3'-N-Demethyl-3'-N-formylazithromycin)	0.51	1.0
Desosaminylazithromycin	0.54	1.0
N-Demethylazithromycin	0.61	1.0
Azithromycin	1.00	1.0

Table 4: Retention and Response Data for Azithromycin and Impurities[6][7]

Note: RRT and RRF values can vary slightly between different columns and systems. It is crucial to verify these values during method validation.

Experimental Protocols

Preparation of Solutions

Diluent: Prepare a solution of 1.73 mg/mL of monobasic ammonium phosphate in a mixture of methanol, acetonitrile, and water (7:6:7 v/v/v). Adjust the pH to 10.0 ± 0.05 with ammonium hydroxide.

Standard Solution:

- Accurately weigh about 86 mg of USP Azithromycin RS into a suitable volumetric flask.
- Dissolve in the Diluent to obtain a final concentration of approximately 86 µg/mL.

System Suitability Solution:

- Prepare a solution containing approximately 16.5 µg/mL of USP Azithromycin Related Compound F RS and 27.0 µg/mL of USP Desosaminylazithromycin RS in the Diluent.[5]

Sample Solution:

- Accurately weigh and transfer a quantity of the Azithromycin sample equivalent to about 8.6 mg of Azithromycin into a suitable volumetric flask.
- Dissolve in and dilute to volume with the Diluent to obtain a final concentration of approximately 8.6 mg/mL.[5]
- Sonicate if necessary to ensure complete dissolution.

Chromatographic Procedure

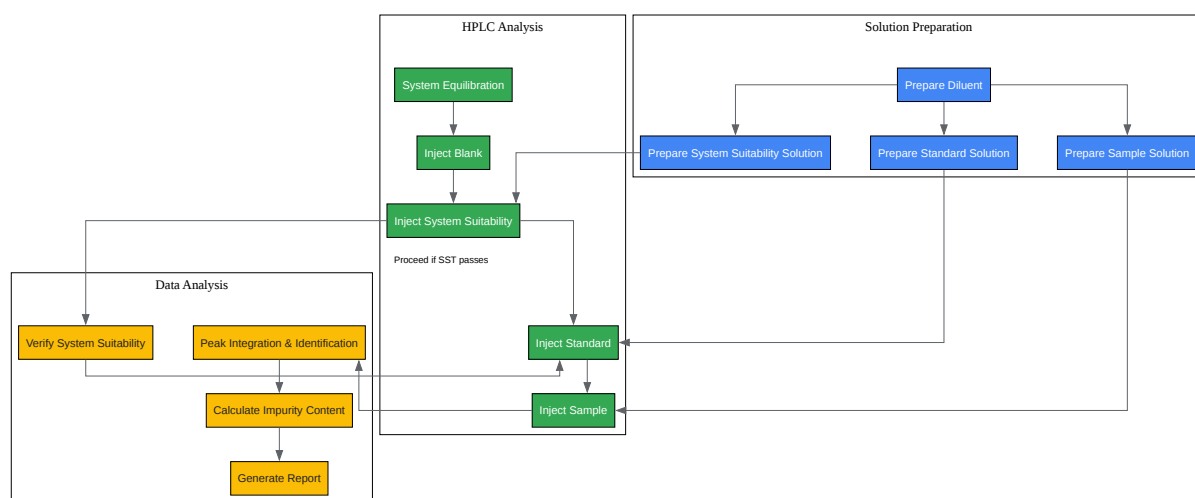
- Equilibrate the HPLC system with the mobile phase at the initial gradient conditions for at least 30 minutes.

- Inject the Diluent (as a blank) to ensure no interfering peaks are present.
- Inject the System Suitability Solution and verify that all system suitability parameters are met.
- Inject the Standard Solution in replicate (typically 5 or 6 injections).
- Inject the Sample Solution.
- Identify the peaks based on their relative retention times.
- Calculate the amount of **Azithromycin F** and other impurities in the sample using the following formula:

$$\text{Percentage of Impurity} = (\text{Peak Area of Impurity} / \text{Peak Area of Azithromycin in Standard}) \times (\text{Concentration of Standard} / \text{Concentration of Sample}) \times (1 / \text{RRF of Impurity}) \times 100$$

Visualization of Experimental Workflow

The following diagram illustrates the overall workflow for the analysis of Azithromycin impurities.

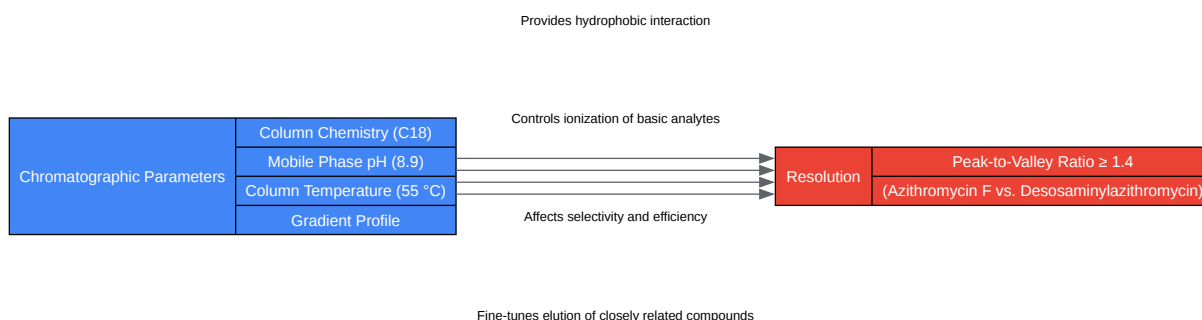


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Caption: Workflow for Azithromycin Impurity Analysis.

Logical Relationship of Key Separation Parameters

The successful separation of **Azithromycin F** from other impurities, particularly Desosaminylazithromycin, depends on the careful optimization of several chromatographic parameters.



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Caption: Key Parameters Influencing Separation Resolution.

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